

Essential Safety and Logistical Information for Handling 3-Bromobenzanthrone

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Compound of Interest

Compound Name: 3-Bromobenzanthrone

Cat. No.: B182157

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical guidance on the safe handling, personal protective equipment (PPE), and disposal of **3-Bromobenzanthrone**, ensuring the safety of laboratory personnel and the integrity of research.

Physicochemical and Hazard Data

A summary of key quantitative data for **3-Bromobenzanthrone** is presented below for easy reference.

Property	Value
CAS Number	81-96-9
Molecular Formula	C ₁₇ H ₉ BrO[1][2]
Molecular Weight	309.16 g/mol [1][2]
Appearance	Yellow needle-like crystals or Yellow Brown solid[3][4]
Melting Point	164-166°C[3][5][6]
Boiling Point	483.0 ± 14.0 °C (Predicted)[3][5]
Primary Hazards	Acute Toxic, Irritant, Health Hazard[7]

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromobenzanthrone is a hazardous substance that is harmful if swallowed and toxic if inhaled.[4] It can cause allergic skin reactions and may lead to allergy or asthma-like symptoms if inhaled.[4][8]

Required Personal Protective Equipment (PPE):

- **Respiratory Protection:** In case of inadequate ventilation or when handling the powder, a respirator is mandatory.[8] An N95 or higher-rated respirator is recommended when unpacking the chemical if it is not in a plastic container.[9]
- **Eye Protection:** Chemical safety goggles are required to protect against potential splashes or dust.[9]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn.[10] It is important to inspect gloves for any damage before use.[4]
- **Body Protection:** A long-sleeved laboratory coat is required.[9] For larger quantities or in situations with a higher risk of exposure, disposable coveralls may be necessary.[11]
- **Footwear:** Closed-toe shoes are mandatory in the laboratory. When handling hazardous drugs, shoe covers should be worn.[9]

Operational Plan for Safe Handling

Adherence to the following step-by-step protocol is crucial for the safe handling of **3-Bromobenzanthrone**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[10]
- Ensure that an emergency eyewash station and safety shower are readily accessible.
- Before starting, have all necessary PPE, handling equipment, and waste containers prepared.

2. Handling the Chemical:

- Wear all required PPE as specified above.
- Avoid breathing in the dust.[1][3]
- When weighing the solid, do so in a fume hood or a ventilated balance enclosure.
- Handle the substance carefully to prevent spills.

3. In Case of a Spill:

- For small spills, carefully sweep or vacuum the solid material and place it into a labeled, sealed container for disposal.[12] Avoid generating dust.
- For larger spills, use a shovel to collect the material into an appropriate waste disposal container.[12]
- Do not allow the chemical to enter drains.[12]

4. First Aid Procedures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[8][12]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[8][12] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[8][12] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[4][8] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

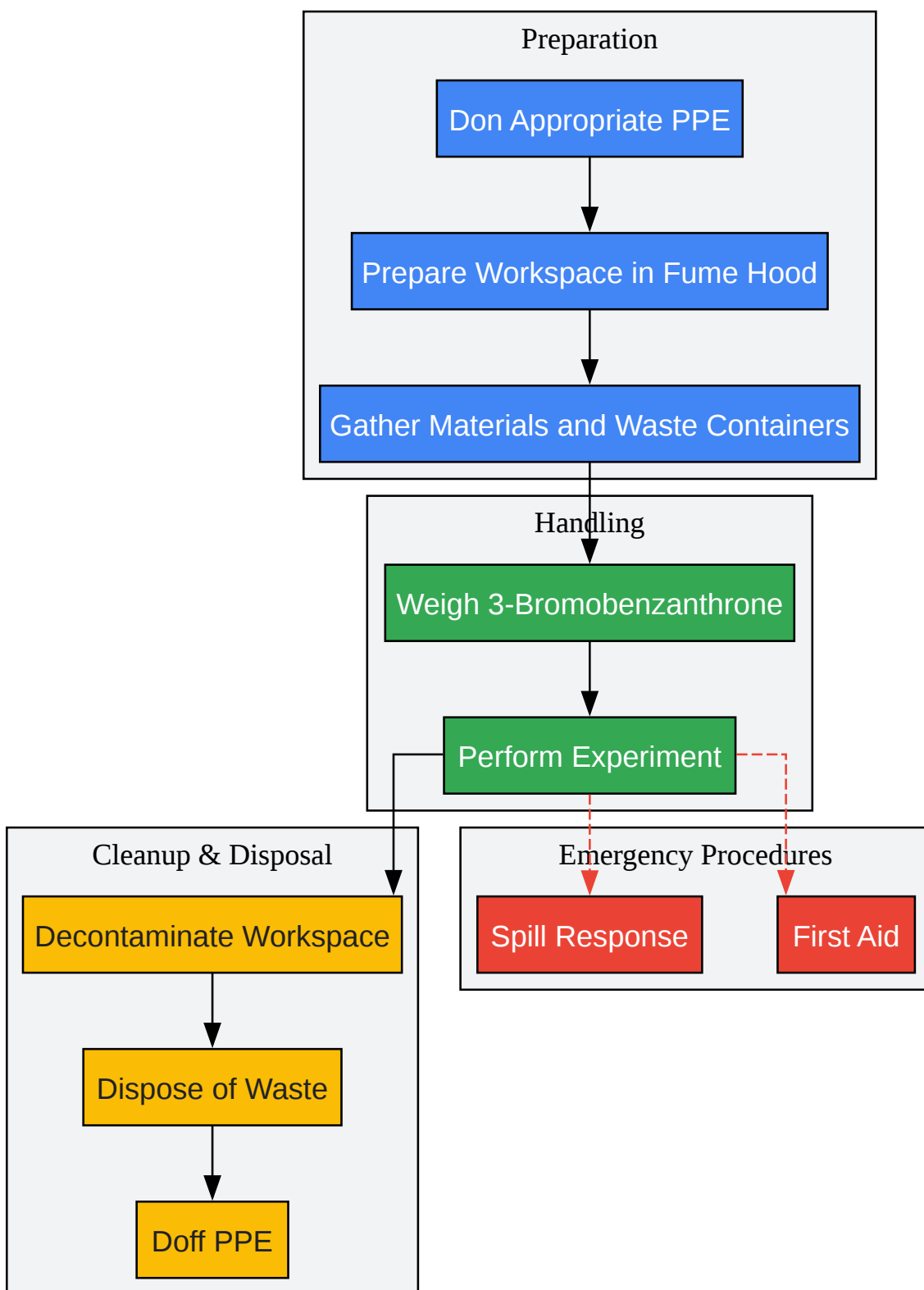
Disposal Plan

Proper disposal of **3-Bromobenzanthrone** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste containing **3-Bromobenzanthrone**, including contaminated PPE and cleaning materials, should be collected in a clearly labeled, sealed, and appropriate hazardous waste container.[12]

- Disposal Method: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[\[12\]](#) This may involve dissolving the material in a combustible solvent for incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[12\]](#)
- Contact Environmental Health and Safety (EHS): Consult with your institution's EHS department for specific guidance on the disposal of this chemical.

Experimental Workflow for Handling 3-Bromobenzanthrone



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Caption: Workflow for the safe handling of **3-Bromobenzanthrone**.

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